

Personal protective equipment for handling Phenyl acetylsalicylate

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Compound of Interest

Compound Name: Phenyl acetylsalicylate

Cat. No.: B085901

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Essential Safety and Handling of Phenyl Acetylsalicylate

Disclaimer: A specific Safety Data Sheet (SDS) for **Phenyl acetylsalicylate** (CAS No. 134-55-4) was not readily available. The following guidance is based on the known hazards of the closely related compound, Phenyl salicylate (Salol, CAS No. 118-55-8), and general best practices for handling laboratory chemicals. **Phenyl acetylsalicylate** is a dual-ester derivative of acetylsalicylic acid and phenol.[1] Due to its structural similarity to Phenyl salicylate, it should be handled with a comparable level of caution.

Researchers, scientists, and drug development professionals must adhere to strict safety protocols when handling **Phenyl acetylsalicylate** to mitigate potential risks. This guide provides essential information on personal protective equipment (PPE), handling procedures, and disposal plans.

Hazard Summary and Recommended Precautions

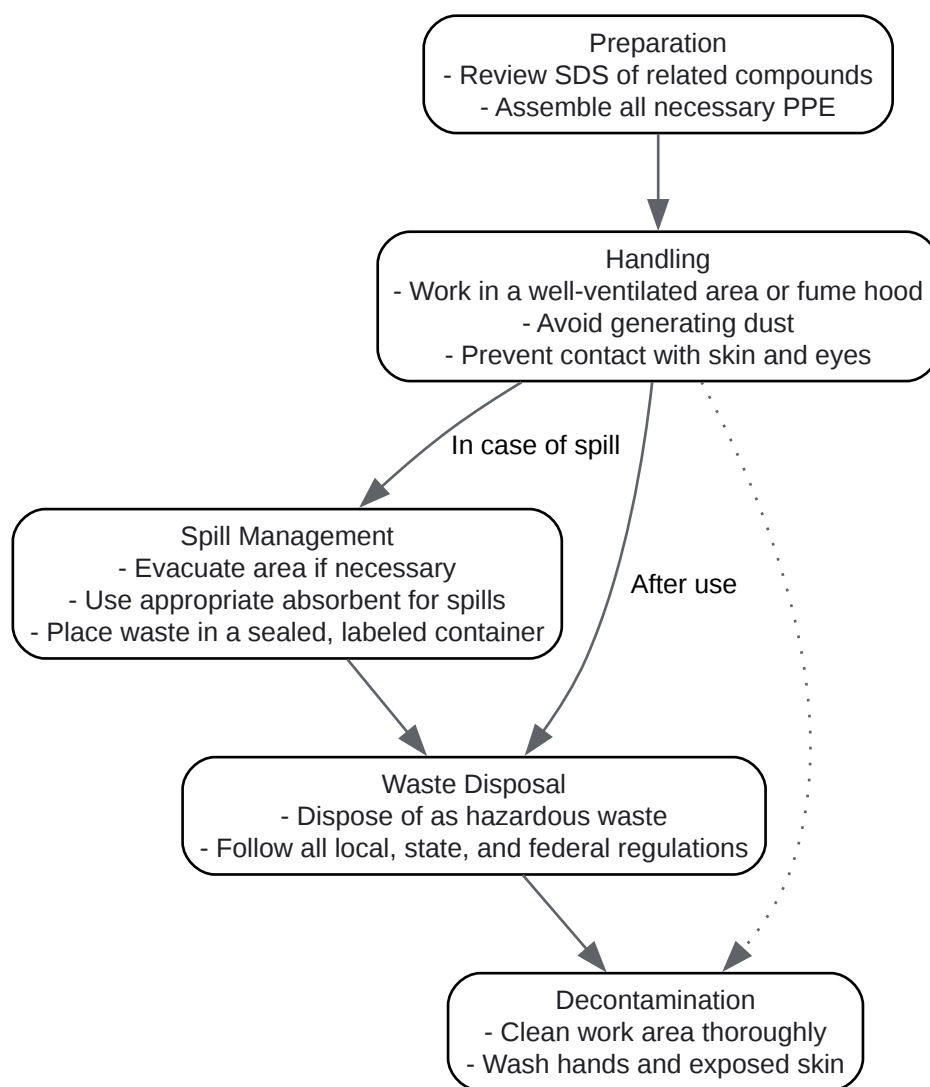
Phenyl salicylate is classified as a skin and eye irritant, and may cause respiratory irritation.[2][3][4][5] It is also considered toxic to aquatic life with long-lasting effects.[5][6] Given these known hazards of a closely related compound, **Phenyl acetylsalicylate** should be handled as a hazardous substance.

Personal Protective Equipment (PPE) Summary

PPE Category	Recommended Equipment	Specifications
Eye Protection	Safety glasses with side shields or chemical safety goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Chemical-resistant gloves (e.g., PVC, Neoprene, Nitrile rubber)	Glove suitability and durability depend on usage. Select gloves tested to a relevant standard (e.g., EN 374, US F739).[7]
Laboratory coat	To prevent skin exposure.	
Additional protective clothing (e.g., apron)	As needed to prevent skin exposure.	
Respiratory Protection	NIOSH/MSHA-approved respirator	Required when engineering controls are not sufficient to maintain airborne concentrations below exposure limits or when handling as a powder where dust may be generated. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements should be followed.

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for safely handling **Phenyl acetylsalicylate** in a laboratory setting.



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Figure 1. Experimental workflow for handling **Phenyl acetylsalicylate**.

Detailed Protocols

Handling and Storage:

- Engineering Controls: Always handle **Phenyl acetylsalicylate** in a well-ventilated area.[8] The use of a chemical fume hood is strongly recommended to minimize inhalation exposure, especially when working with powders or crystals that can generate dust.[7] Local exhaust ventilation should be utilized to prevent the accumulation and recirculation of particulates.[7]

- Personal Hygiene: Avoid all personal contact, including inhalation.[7] Do not eat, drink, or smoke in areas where chemicals are handled. Wash hands thoroughly after handling the substance and before leaving the laboratory.[8]
- Storage: Store in a tightly closed, clearly labeled container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[9][10] The substance may be light-sensitive.[7]

Spill Response:

- Minor Spills:
 - Remove all ignition sources.[7]
 - Clean up spills immediately, wearing appropriate PPE.[7]
 - Use dry clean-up procedures and avoid generating dust.[7]
 - Place the spilled material into a suitable, labeled container for waste disposal.[7]
- Major Spills:
 - Evacuate the area and alert emergency responders.[7]
 - Avoid all personal contact, including inhalation.[7]

Disposal Plan:

- Waste Characterization: **Phenyl acetylsalicylate** and any contaminated materials should be treated as hazardous waste.
- Disposal Method: All waste must be disposed of in accordance with local, state, and federal regulations.[7] Do not allow the material to enter drains or the environment. Contact a licensed professional waste disposal service to dispose of this material.
- Container Disposal: Empty containers may retain product residue and should be handled as hazardous waste. Do not cut, drill, grind, or weld on or near the container.[7]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[11]
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water.[8] Remove contaminated clothing and wash it before reuse.[8] If skin irritation occurs, get medical advice/attention.[2]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[11]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek medical attention immediately.[11]

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